

An In-depth Technical Guide to the Physical and Chemical Properties of Sodium

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of elemental sodium (Na). The information is presented to support research, development, and safety protocols in a scientific or industrial setting. All quantitative data is summarized in tables for ease of reference, and detailed methodologies for key experiments are provided.

Physical Properties of Sodium

Sodium is a soft, silvery-white metal belonging to the alkali metal group of the periodic table.^[1] At room temperature, it is soft enough to be cut with a knife, revealing a lustrous surface that quickly tarnishes upon exposure to air.^{[2][3][4]}

Tabulated Physical Data

The following tables summarize the key physical and atomic properties of sodium.

Table 1: Atomic and Physical Properties of Sodium

Property	Value
Atomic Number	11[1]
Atomic Weight	22.98976928 u[5]
Electron Configuration	[Ne] 3s ¹
Density (at 20°C)	0.97 g/cm ³ [6]
Melting Point	97.794 °C (370.944 K)[6][7]
Boiling Point	882.940 °C (1156.090 K)[6][7]
Crystal Structure	Body-centered cubic
Hardness (Mohs scale)	0.5
Electrical Resistivity (at 20°C)	4.77 x 10 ⁻⁸ Ω·m
Thermal Conductivity (at 300 K)	142 W/(m·K)

Table 2: Thermodynamic Properties of Sodium

Property	Value
Heat of Fusion	2.60 kJ/mol[1]
Heat of Vaporization	97.42 kJ/mol
Specific Heat Capacity (at 25°C)	1.23 J/(g·K)[8]
First Ionization Energy	495.8 kJ/mol[1]
Second Ionization Energy	4562 kJ/mol[1]
Standard Reduction Potential (Na ⁺ /Na)	-2.71 V[1]
Electronegativity (Pauling scale)	0.93

Experimental Protocols for Determining Physical Properties

Accurate determination of physical constants is crucial for the application of sodium in research and industry. The following sections detail the methodologies for measuring key physical properties.

Determination of Melting Point (Capillary Method)

The melting point of sodium can be determined using a capillary tube method with a suitable apparatus, such as a Mel-Temp or Thiele tube.

Methodology:

- **Sample Preparation:** A small, clean piece of sodium is obtained, ensuring it is free from the protective mineral oil. This is typically done by quickly blotting the metal with a dry filter paper in an inert atmosphere. The sodium is then loaded into a glass capillary tube, which is subsequently sealed.
- **Apparatus Setup:** The sealed capillary tube is placed in a melting point apparatus. The apparatus is heated at a controlled rate.
- **Observation:** The sample is observed through a magnifying lens as the temperature rises. The temperature at which the first droplet of liquid sodium appears and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point. For a pure substance like sodium, this range should be very narrow.
- **Heating Rate:** An initial rapid heating can be used to find an approximate melting point. For an accurate measurement, the heating rate should be slow (e.g., 1-2 °C per minute) near the expected melting point.

A study by Nielsen and Bieber utilized the phenomenon of the sodium layer breaking up upon melting when electrolyzed through glass to determine its melting point. The bulb containing the sodium was immersed in water, which was slowly heated while being stirred. The temperature was recorded with a Beckmann thermometer at the moment the sodium surface broke up.[2]

Determination of Heat of Fusion (Drop Calorimetry)

The heat of fusion of sodium can be accurately measured using drop calorimetry. This method involves measuring the heat evolved when a sample at a known initial temperature is dropped

into a calorimeter at a lower, fixed temperature.

Methodology (as described by NIST):[\[1\]](#)

- **Sample Encapsulation:** A pure sodium sample is sealed within an inert container (e.g., stainless steel) to prevent reaction with the environment at high temperatures.
- **Furnace Equilibration:** The encapsulated sample is suspended in a furnace and allowed to reach a constant, known temperature just above its melting point.
- **Calorimetry:** The sample is then dropped into a Bunsen ice calorimeter, which measures the total heat evolved as the sample and its container cool to 0 °C. The calorimeter works by measuring the volume change of an ice-water mixture, which is directly proportional to the heat absorbed.
- **Blank Measurement:** A separate experiment is conducted with an empty container at the same initial temperature to determine the heat given off by the container alone.
- **Calculation:** The enthalpy change of the sodium sample is the difference between the heat measured for the sample-plus-container and the heat measured for the empty container. The heat of fusion is determined from the enthalpy change measured when cooling the liquid sodium from just above its melting point to a solid state.

Chemical Properties of Sodium

Sodium is a highly reactive metal due to its single valence electron, which it readily donates to form the Na^+ cation.[\[9\]](#) This high reactivity means it is never found as a free element in nature.[\[1\]](#) It is typically stored under an inert liquid like mineral oil or kerosene to prevent reactions with air and moisture.[\[3\]](#)

Reactivity with Common Substances

- **Reaction with Water:** Sodium reacts exothermically and vigorously with water to produce sodium hydroxide (NaOH) and hydrogen gas (H_2).[\[1\]](#) The heat generated is often sufficient to ignite the hydrogen gas.

- **Reaction with Air and Oxygen:** When exposed to air, sodium rapidly tarnishes, forming a layer of sodium oxide (Na_2O) and, in the presence of moisture, sodium hydroxide (NaOH).^[7] When burned in air, it primarily forms sodium peroxide (Na_2O_2) along with some sodium oxide.^[1]
- **Reaction with Halogens:** Sodium reacts vigorously with halogens (e.g., chlorine, bromine) to form sodium halides (e.g., sodium chloride, NaCl). The reaction with chlorine is highly exothermic and produces a bright yellow flame.
- **Reaction with Acids:** Sodium reacts violently with acids to produce a sodium salt and hydrogen gas.^[10] The reaction is highly exothermic and can be explosive.
- **Reaction with Alcohols:** It reacts with alcohols to form the corresponding alkoxide and hydrogen gas. For example, with ethanol, it produces sodium ethoxide.^[3]

Experimental Protocols for Chemical Reactions

The following are protocols for demonstrating the characteristic chemical reactivity of sodium. These experiments must be conducted in a fume hood with appropriate personal protective equipment.

This experiment demonstrates the synthesis of sodium chloride from its constituent elements.

Materials:

- Small piece of sodium metal
- Gas jar filled with chlorine gas (Cl_2)
- Bunsen burner
- Heatproof mat
- Scalpel and forceps
- Deflagrating spoon

Methodology:

- Preparation: A small piece of sodium (approximately 3-4 mm cube) is cut from a larger block. The protective oil is removed by blotting with a paper towel. The procedure should be performed quickly to minimize reaction with air.
- Initiation: The piece of sodium is placed in a deflagrating spoon and gently heated in a Bunsen burner flame until it melts and ignites, burning with a characteristic yellow flame.
- Reaction: The burning sodium is then lowered into the gas jar containing chlorine gas.
- Observation: The sodium reacts vigorously with the chlorine, producing a bright, intense light and a dense white smoke of sodium chloride (NaCl) particles.^[1]
- Conclusion: Once the reaction subsides, the white solid formed can be observed lining the inside of the gas jar.

This protocol demonstrates the high reactivity of sodium with water and the resulting alkalinity.

Materials:

- Small piece of sodium metal
- Large beaker or trough of water
- Phenolphthalein indicator
- Safety screen

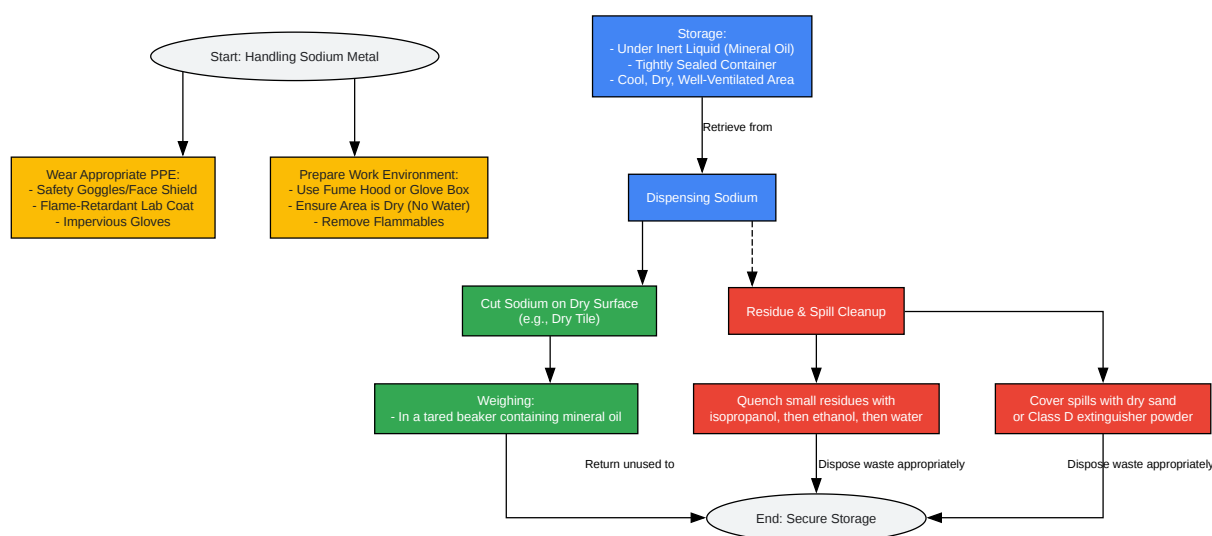
Methodology:

- Preparation: A large beaker is filled with water, and a few drops of phenolphthalein indicator are added.
- Reaction: A small piece of sodium (smaller than a pea) is carefully dropped onto the surface of the water from a low height. A safety screen should be placed between the beaker and the observers.
- Observation: The sodium melts into a silvery ball and darts across the surface of the water, propelled by the evolution of hydrogen gas. A hissing sound is heard. The phenolphthalein

indicator will turn pink in the wake of the sodium, indicating the formation of a basic solution (sodium hydroxide). The reaction is highly exothermic, and the sodium may ignite and burn with a yellow flame.

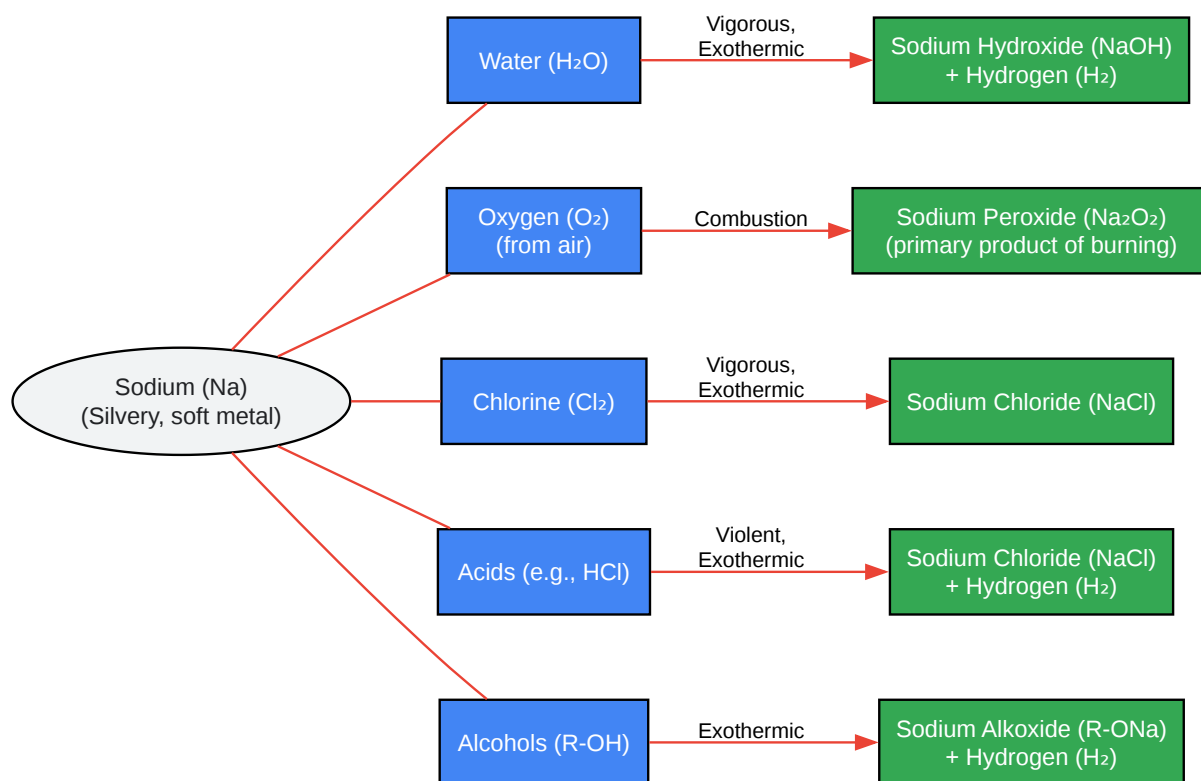
Visualizing Sodium Properties and Handling

The following diagrams, created using Graphviz, illustrate key logical relationships and workflows relevant to the handling and reactivity of sodium.



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Caption: Workflow for the safe handling of sodium metal in a laboratory setting.



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Caption: Reactivity of sodium with various common chemical substances.

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